

Application Notes and Protocols for the Geological Staining of Carbonate Minerals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Alizarin
CAS No.: 72-48-0
Cat. No.: B116980

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Alizarin Red S** and other chemical stains in the geological identification of common carbonate minerals. Accurate mineral identification is a critical first step in various fields, including geology, materials science, and understanding biomineralization processes relevant to drug development. The following methods offer rapid, cost-effective, and reliable means of differentiating minerals such as calcite, aragonite, dolomite, and magnesite.

Introduction to Carbonate Mineral Staining

Chemical staining is a widely used technique in geology to differentiate carbonate minerals that are often visually indistinguishable.^{[1][2]} The principle behind this method lies in the differential chemical reactivity of the mineral surfaces with specific organic or inorganic compounds, resulting in distinct color changes.^[2] **Alizarin Red S**, in particular, is a dye that readily chelates with calcium ions, making it an excellent stain for identifying calcium-rich carbonate minerals like calcite and aragonite.^{[3][4]} By employing a series of selective stains, researchers can effectively identify the primary carbonate constituents within a rock sample.

Data Presentation: Staining Recipes and Expected Results

The following tables summarize the staining solutions and the expected colorimetric results for various carbonate minerals. Careful preparation of these solutions is crucial for obtaining accurate and reproducible results.

Table 1: **Alizarin** Red S Staining Solution

Reagent	Concentration/Amount	Solvent	Notes
Alizarin Red S	0.1 g	100 mL of 0.2% HCl (cold)	A common and effective formulation.
Alizarin Red S	0.2 g	100 mL of 1.5% HCl (cold)	A slightly stronger formulation.

Table 2: Feigl's Solution for Aragonite Identification

Reagent	Amount	Solvent	Preparation Notes
Manganese (II) Sulfate Monohydrate (MnSO ₄ ·H ₂ O)	7.1 g	100 cc distilled water	---
Silver Sulfate (Ag ₂ SO ₄)	2 to 3 g	(added to MnSO ₄ solution)	Difficult to prepare and store; protect from light.[5][6]
1% Sodium Hydroxide (NaOH) solution	a few drops	(added to the final solution)	---

Table 3: Clayton Yellow (Titan Yellow) for High-Magnesium Calcite

Reagent	Amount	Solvent	Preparation Notes
Titan Yellow (Clayton Yellow)	0.5 g	500 mL distilled water	---
Sodium Hydroxide (NaOH)	0.8 g	(added to Titan Yellow solution)	---
EDTA	2 g	(added to Titan Yellow solution)	The stain can be made permanent by a fixing procedure.[7][8]

Table 4: Summary of Staining Reactions for Common Carbonate Minerals

Mineral	Alizarin Red S	Feigl's Solution	Clayton Yellow	Dual Stain (Alizarin Red S + $K_3Fe(CN)_6$)
Calcite ($CaCO_3$)	Red/Pink[5][9][10]	No change[5][11]	No change	Pink to Red
Aragonite ($CaCO_3$)	Red/Pink[5]	Black[5][11][12]	No change	---
Dolomite ($CaMg(CO_3)_2$)	No change/Faint Pink[9][10]	No change	No change	Unstained
High-Mg Calcite	Red/Pink	No change	Red[5]	---
Ferroan Calcite	---	---	---	Blue
Ferroan Dolomite	---	---	---	Green to Turquoise

Experimental Protocols

The following are detailed methodologies for the key staining experiments. It is recommended to use a known mineral sample as a positive control.

Protocol for Distinguishing Calcite and Dolomite using Alizarin Red S

Objective: To differentiate calcite from dolomite in a rock sample or thin section.

Materials:

- **Alizarin** Red S solution (see Table 1)
- Distilled water
- Dropper or pipette
- Microscope or hand lens
- Clean rock sample, drill cuttings, or thin section

Procedure:

- Ensure the surface of the sample is clean and free of debris.
- If using drill cuttings, saturate the sample with distilled water.[\[10\]](#)
- Apply a few drops of the **Alizarin** Red S solution to the prepared surface.[\[10\]](#)
- Allow the stain to react for 2-3 minutes.[\[6\]](#)
- Gently rinse the surface with distilled water to remove excess stain.
- Observe the color change. Calcite will stain a distinct red or pink color, while dolomite will remain unstained or show a very faint pink coloration.[\[9\]](#)[\[10\]](#)

Protocol for Identifying Aragonite using Feigl's Solution

Objective: To distinguish aragonite from calcite.

Materials:

- Feigl's Solution (see Table 2)

- Distilled water
- Beaker
- Sample containing suspected aragonite

Procedure:

- Place the mineral sample in a beaker.
- Pour enough Feigl's solution to cover the sample.
- Allow the sample to remain in the solution for up to 30 minutes at room temperature.[\[6\]](#)
- Remove the sample and rinse thoroughly with distilled water.
- Observe the color change. Aragonite will turn black, while calcite will remain colorless or show a much slower reaction.[\[5\]](#)[\[6\]](#)[\[11\]](#)

Protocol for Staining High-Magnesium Calcite with Clayton Yellow

Objective: To identify the presence of high-magnesium calcite.

Materials:

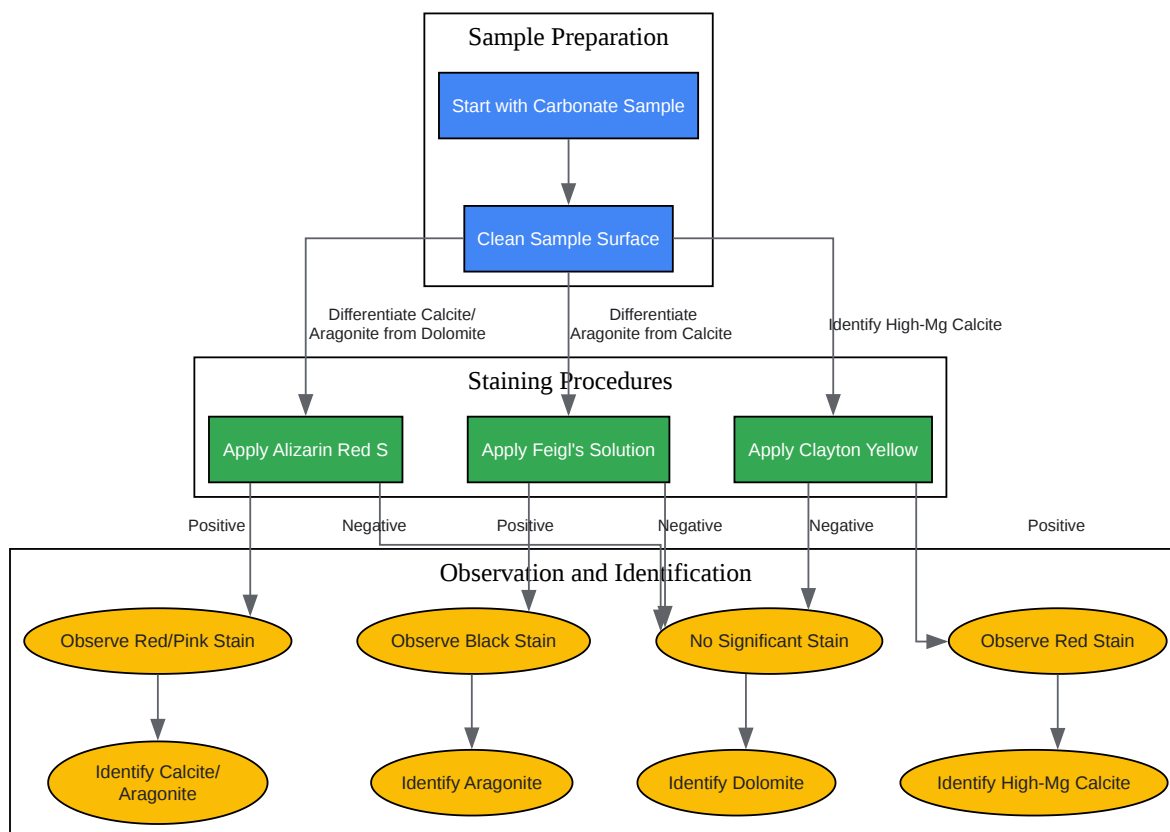
- Clayton Yellow solution (see Table 3)
- 5% Acetic acid
- 5M Sodium Hydroxide (for fixing)
- Distilled water
- Beakers or staining jars
- Thin section or polished rock surface

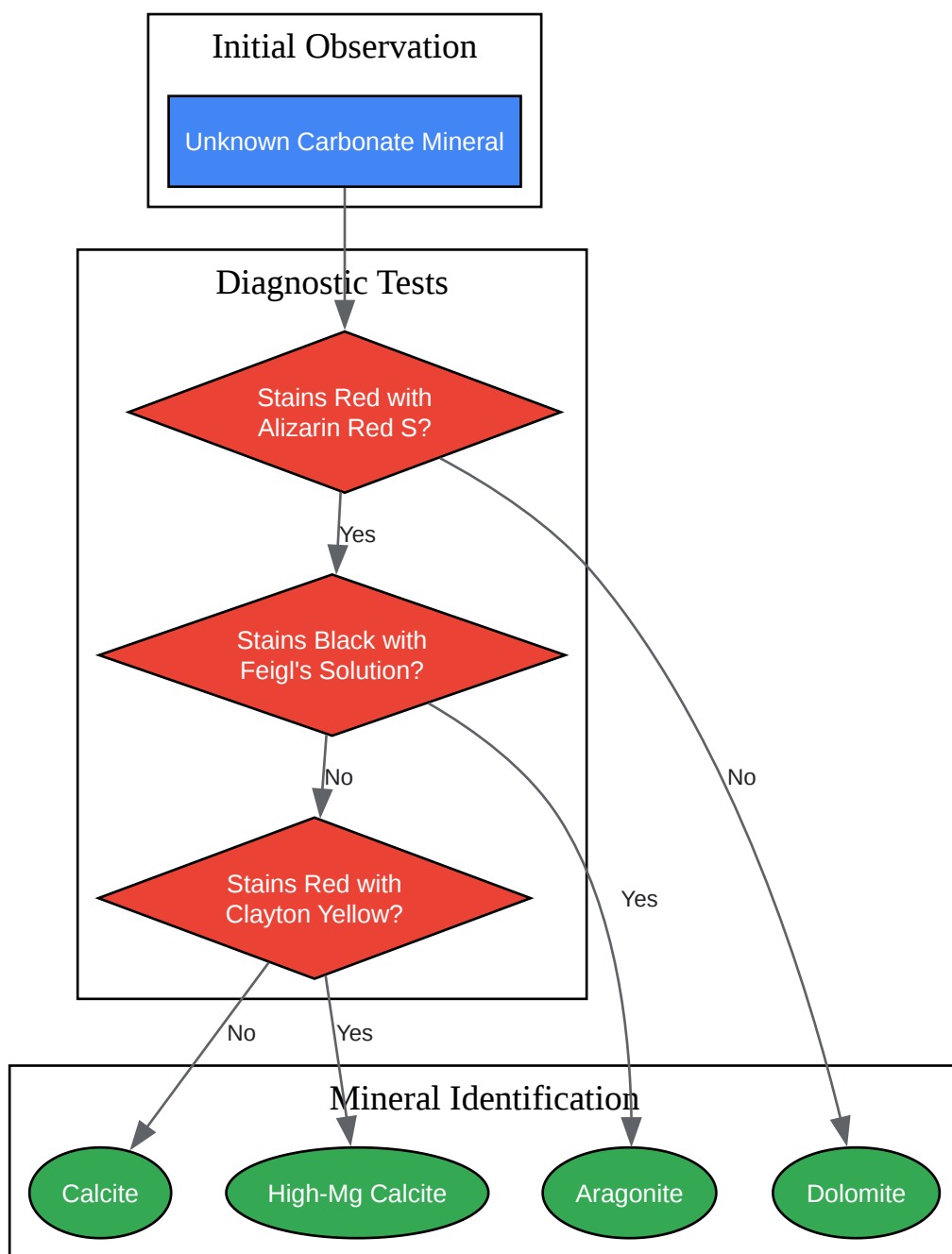
Procedure:

- Etch the clean surface of the sample with 5% acetic acid for approximately 30 seconds.[5][8]
- Rinse the sample with distilled water and allow it to air dry.
- Immerse the sample in the Clayton Yellow solution for 20-30 minutes.[5][8]
- Remove the sample and allow it to air dry without blotting.[8]
- To make the stain permanent, immerse the stained surface in a 5M solution of sodium hydroxide for about 30 seconds.[7][8]
- Rinse with distilled water and air dry.
- Observe the results. High-magnesium calcite will stain red, while low-magnesium calcite will remain colorless.[5] The intensity of the red color can be indicative of the magnesium content.[7]

Mandatory Visualizations

The following diagrams illustrate the experimental workflow and logical relationships for carbonate mineral staining.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Calcite-Dolomite [sites.und.edu]
- 2. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 3. Alizarin - Cargo Handbook - the world's largest cargo transport guidelines website [cargohandbook.com]
- 4. webpath.med.utah.edu [webpath.med.utah.edu]
- 5. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 6. mindat.org [mindat.org]
- 7. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 8. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 9. opengeology.in [opengeology.in]
- 10. Alizarin Red S - Sciopic Geo USA [sciopicgeo.com]
- 11. Issue: The application of chemical staining to separate calcite and aragonite minerals for micro-scale isotopic analyses : Geochemical Journal [geochemical-journal.jp]
- 12. scribd.com [scribd.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Geological Staining of Carbonate Minerals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b116980/docs#application-notes-and-protocols-for-the-geological-staining-of-carbonate-minerals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)